

Personal protective equipment for handling 1,1-Dichloro-1-fluoroethane

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Compound of Interest

Compound Name: **1,1-Dichloro-1-fluoroethane**

Cat. No.: **B156305**

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Essential Safety and Handling Guide for 1,1-Dichloro-1-fluoroethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **1,1-Dichloro-1-fluoroethane** (HCFC-141b). Adherence to these procedures is critical for ensuring laboratory safety and minimizing occupational exposure.

I. Understanding the Hazards

1,1-Dichloro-1-fluoroethane is a colorless, volatile liquid with a faint ethereal odor.^[1] While it has a low order of acute toxicity, it presents several hazards that require stringent control measures.^[2] The vapor is heavier than air and can accumulate in low-lying areas, potentially leading to oxygen deficiency.^[3]

Primary Hazards Include:

- Inhalation: High concentrations can cause central nervous system effects, including drowsiness, confusion, and unconsciousness.^[3] It may also lead to cardiac sensitization to adrenaline, potentially causing arrhythmias.^{[1][4]}
- Eye Contact: The substance is mildly irritating to the eyes, causing redness and pain.^{[3][4]}

- Skin Contact: May cause redness and pain upon contact.[3]
- Fire and Explosion: Gives off irritating or toxic fumes (such as hydrogen chloride, hydrogen fluoride, and phosgene) in a fire.[3] Contact with hot surfaces can also lead to decomposition.[3]

II. Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to safe handling. The following table summarizes the recommended PPE for various tasks.

Task	Eye/Face Protection	Hand Protection	Respiratory Protection	Protective Clothing
Routine Laboratory Operations (in a well-ventilated area)	Safety goggles	Chemical resistant gloves (consult manufacturer for specific material compatibility)	Ensure adequate ventilation; use a closed system where possible. [4]	Laboratory coat
Operations with Potential for Splashing	Chemical goggles and a face shield[1]	Chemical resistant gloves	As above	Chemical resistant apron or coveralls[1]
Accidental Release or Spill	Chemical goggles and a face shield	Chemical resistant gloves	Self-contained breathing apparatus (SCBA)[3][4][5]	Chemical resistant suit
Emergency Situations	Chemical goggles and a face shield	Chemical resistant gloves	Positive-pressure, self-contained breathing apparatus (SCBA)[1]	Totally encapsulated chemical- and vapor-protective suit

Glove Selection: While specific breakthrough time data for **1,1-Dichloro-1-fluoroethane** is not readily available in public literature, it is crucial to select gloves made of materials resistant to

chlorinated solvents. Always consult the glove manufacturer's compatibility data for specific recommendations. General guidance suggests that materials like Viton®, or multi-layer laminates may be suitable. Nitrile gloves may be used for incidental splash protection but should be replaced immediately upon contact.[6]

III. Quantitative Data

The following tables provide key quantitative data for **1,1-Dichloro-1-fluoroethane**.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₂ H ₃ Cl ₂ F
Molecular Weight	116.95 g/mol [7]
Boiling Point	32.1 °C (89.7 °F)[7]
Melting Point	-103.5 °C (-154.3 °F)[7]
Vapor Pressure	9.95 psia (68.6 kPa) at 21°C (70°F)[7]
Vapor Density (Air = 1)	4.1[7]
Solubility in Water	1800 mg/L at 25°C (77°F)[7]
Autoignition Temperature	550 °C (1022 °F)[7]
Flammability Limits	7.6 - 17.7 % by volume[7]

Occupational Exposure Limits

Organization	Limit Type	Value
AIHA (WEEL)	TWA (8-hour)	500 ppm[5]
AIHA (WEEL)	STEL (5-minute)	3000 ppm[5]
NIOSH (IDLH)	Immediately Dangerous to Life or Health	1700 ppm[8]

IV. Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, preferably within a chemical fume hood.[4]
- Use non-sparking tools and prevent the buildup of electrostatic charge.[4]
- Avoid contact with hot surfaces, open flames, and strong acids.[3][4]
- Store in a cool, dry, well-ventilated area, separated from incompatible materials.[3][7]
- Keep containers tightly closed.[9]

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, but avoid directing vapor towards personnel.
- Contain: For liquid spills, collect leaking liquid in sealable containers. Absorb the remaining liquid with sand or another inert absorbent.[3][4]
- Clean-up: Carefully collect the absorbed material and place it in a suitable, closed container for disposal.[4]
- PPE: All personnel involved in the cleanup must wear appropriate PPE, including a self-contained breathing apparatus (SCBA).[3][4]

Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.[4]
- Do not allow the chemical to enter the environment.[3][4]
- Emptied containers may retain product residue and should be handled with the same precautions.[7]

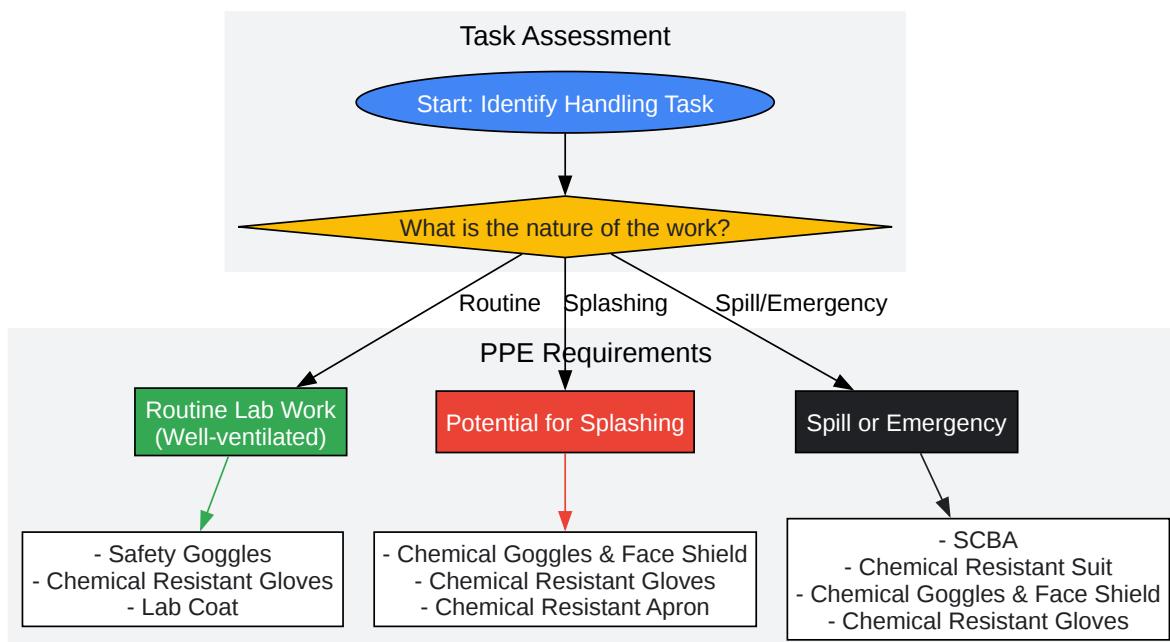
V. Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air and keep them at rest. If breathing is difficult, provide oxygen. Seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing. Rinse the skin with plenty of water and then wash with soap and water. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists. [1] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [3] [10]

VI. Visualization of PPE Selection Logic

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when handling **1,1-Dichloro-1-fluoroethane**.

PPE Selection for 1,1-Dichloro-1-fluoroethane

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Caption: PPE selection flowchart for handling **1,1-Dichloro-1-fluoroethane**.

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